

Application Notes and Protocols: SU5614 for Endothelial Cell Migration Assays

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Compound of Interest

Compound Name: *su5614*

Cat. No.: *B1233369*

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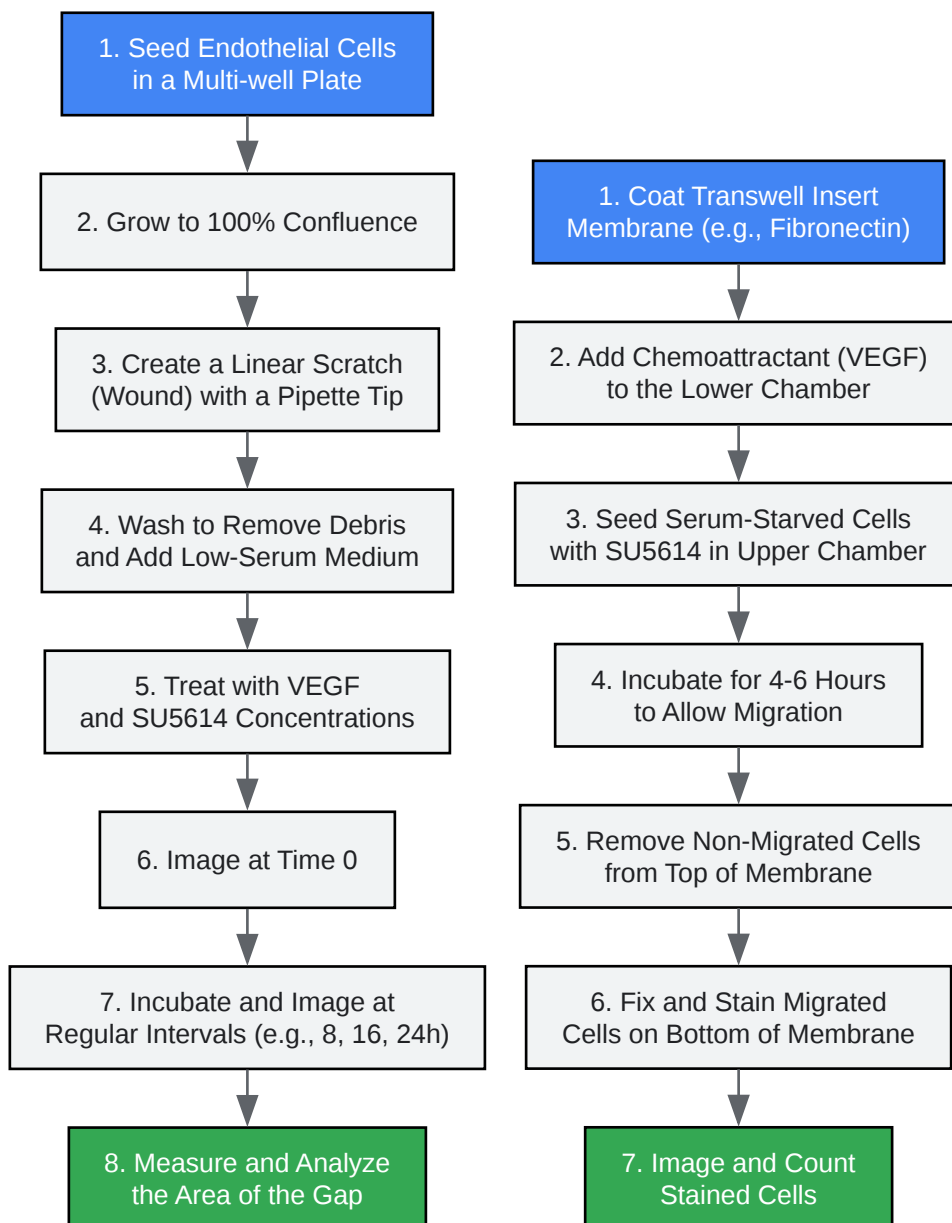
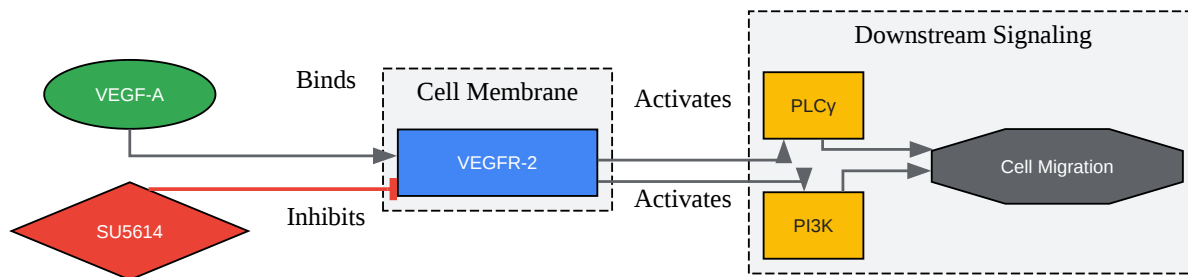
Introduction

Endothelial cell migration is a cornerstone of angiogenesis, the process of forming new blood vessels from existing ones. This process is vital for normal physiological functions like embryonic development and wound healing. However, pathological angiogenesis is a hallmark of diseases such as cancer, where it supports tumor growth and metastasis.[1] A key regulator of angiogenesis is the Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2), a receptor tyrosine kinase expressed on endothelial cells.[1][2] The binding of its ligand, VEGF-A, activates downstream signaling cascades that promote endothelial cell proliferation, survival, and migration.[3][4]

SU5614 is a potent and selective small molecule inhibitor of the protein tyrosine kinase activity of VEGFR-2 (also known as Flk-1/KDR) and c-kit.[5] By blocking the autophosphorylation of VEGFR-2, **SU5614** effectively abrogates the downstream signaling required for angiogenesis.[5][6] This makes it a valuable tool for researchers studying the mechanisms of angiogenesis and for professionals in drug development screening for anti-angiogenic compounds. These application notes provide detailed protocols for utilizing **SU5614** in two standard endothelial cell migration assays: the Scratch (Wound-Healing) Assay and the Transwell (Boyden Chamber) Assay.

Mechanism of Action of **SU5614**

VEGF-A binding to VEGFR-2 induces receptor dimerization and autophosphorylation of specific tyrosine residues in its intracellular domain. This activation creates docking sites for adaptor proteins that initiate multiple downstream signaling pathways critical for cell migration, including the PLC γ /PKC/ERK and PI3K/Akt pathways.[1][3][4] **SU5614** acts as an ATP-competitive inhibitor, binding to the kinase domain of VEGFR-2 and preventing this initial autophosphorylation event. This blockade halts the entire signaling cascade, thereby inhibiting VEGF-induced endothelial cell migration.



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